

Application Note: 3-Fluoro-2-nitrobenzoyl Chloride in Agrochemical Synthesis[1]

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Compound of Interest

Compound Name: 3-Fluoro-2-nitrobenzoyl chloride

CAS No.: 1214343-72-2

Cat. No.: B1394087

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Executive Summary

3-Fluoro-2-nitrobenzoyl chloride (CAS 667-27-6) serves as a "privileged scaffold" in the synthesis of modern agrochemicals, specifically Protoporphyrinogen Oxidase (PPO) inhibiting herbicides and Benzoylurea insect growth regulators (IGRs).[1]

Its utility stems from its unique trifunctional reactivity:

- Acid Chloride (): Highly reactive electrophile for rapid amide/ester formation.
- Activated Fluorine (): Susceptible to regioselective Nucleophilic Aromatic Substitution (), activated by the ortho-nitro group.[1]
- Nitro Group ()

): A latent amine functionality that allows for late-stage heterocycle construction (e.g., uracils, quinazolinones).[1]

This guide details the handling, reactivity profiling, and validated protocols for utilizing this intermediate in high-yield agrochemical synthesis.[1]

Chemical Profile & Physical Properties[2][3][4]

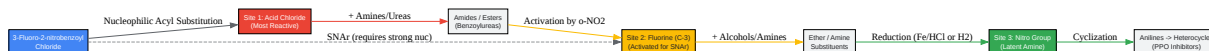
Property	Specification	Notes
IUPAC Name	3-Fluoro-2-nitrobenzoyl chloride	
CAS Number	667-27-6	
Molecular Formula		
Molecular Weight	203.55 g/mol	
Physical State	Low-melting solid / Liquid	Tends to supercool; melts ~35-37°C.
Boiling Point	~125°C (at 10 mmHg)	Vacuum distillation recommended.[1]
Solubility	DCM, THF, Toluene, Ethyl Acetate	Reacts violently with water/alcohols.
Stability	Moisture Sensitive	Hydrolyzes to 3-fluoro-2-nitrobenzoic acid.[1]

Reactivity Matrix & Strategic Planning

Successful synthesis requires sequencing reactions to exploit the reactivity hierarchy. The acid chloride is the most reactive site, followed by the fluorine (via

), and finally the nitro group (via reduction).

Reactivity Hierarchy Diagram



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Caption: Sequential functionalization strategy. The acid chloride is typically engaged first to anchor the scaffold, followed by fluorine displacement.

Application 1: Synthesis of Benzoylurea Insecticides

Benzoylureas (e.g., analogs of Hexaflumuron) are chitin synthesis inhibitors.[2] The core linkage is formed by reacting the benzoyl chloride with a phenylurea or by converting the chloride to an isocyanate.

Protocol A: Direct Coupling with Phenylureas

Objective: Synthesize a generic benzoylurea scaffold (

).

Reagents:

- **3-Fluoro-2-nitrobenzoyl chloride** (1.0 eq)[1]
- **4-Chlorophenylurea** (1.0 eq) (Model nucleophile)[1]
- **Solvent:** 1,2-Dichloroethane (DCE) or Toluene (Dry)[1]
- **Catalyst:** Concentrated

(catalytic) or reflux conditions.

Step-by-Step Methodology:

- **Preparation:** In a flame-dried 3-neck flask under

, suspend 4-chlorophenylurea (10 mmol) in dry DCE (50 mL).

- Addition: Add **3-Fluoro-2-nitrobenzoyl chloride** (10.5 mmol) dropwise as a solution in DCE (10 mL).
- Reaction: Heat the mixture to reflux (83°C) for 6–12 hours.
 - Mechanistic Insight: The urea nitrogen is weakly nucleophilic. Thermal energy or acid catalysis is required to drive the acylation and eliminate HCl.
- Validation (In-Process Control):
 - TLC: Eluent 30% EtOAc/Hexane. The starting urea (polar) will disappear; the product is significantly less polar.
 - Gas Evolution: Cessation of HCl gas evolution indicates completion.
- Workup: Cool to RT. The product often precipitates. Filter and wash with cold hexane. If soluble, strip solvent and recrystallize from Ethanol.

Application 2: Synthesis of PPO Inhibitor Precursors (Route)

This protocol demonstrates the regioselective displacement of the fluorine atom. In many herbicide syntheses (e.g., Saflufenacil intermediates), the fluorine is replaced by a nucleophile after the acid chloride has been converted to an ester or amide.

Protocol B: Regioselective Fluorine Displacement

Objective: Replace the C-3 Fluorine with a nucleophile (e.g., an amino ester or alcohol) while preserving the nitro group.[1]

Reagents:

- Methyl 3-fluoro-2-nitrobenzoate (Derived from the chloride via Methanol/TEA)[1]
- Nucleophile: Methyl glycolate (or an amine)[1]

- Base:

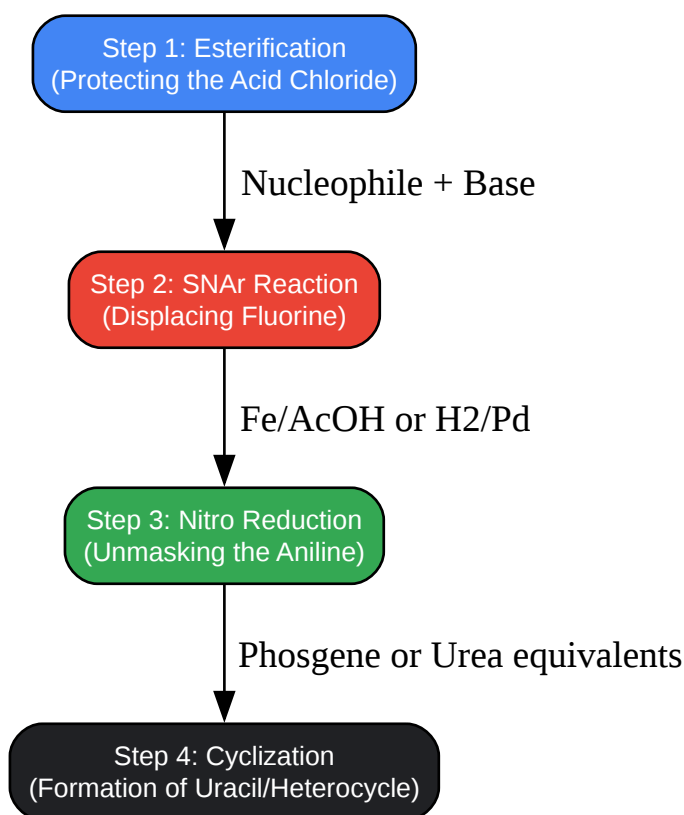
(anhydrous)[1]

- Solvent: DMF or NMP (Dry)[1]

Step-by-Step Methodology:

- Esterification (Prerequisite): Dissolve **3-fluoro-2-nitrobenzoyl chloride** in DCM. Add 1.1 eq MeOH and 1.2 eq Triethylamine at 0°C. Stir 1h. Wash with water, dry, and concentrate to yield the methyl ester.
- Setup: Dissolve the methyl ester (10 mmol) in dry DMF (20 mL).
- Nucleophile Addition: Add Methyl glycolate (11 mmol) and anhydrous (15 mmol).
- Reaction: Heat to 60–80°C for 4 hours.
 - Causality: The ortho-nitro group pulls electron density from the ring (inductive -I and mesomeric -M effects), making the C-3 carbon highly electrophilic.[1] The para-carbonyl (ester) provides additional activation.[1]
- Validation:
 - Color Change: Reaction mixture typically deepens from pale yellow to orange/red (formation of Meisenheimer complex intermediates).
 - HPLC/TLC: Monitor the shift of the UV-active peak.
- Quench: Pour into ice water (100 mL). The product usually precipitates.
- Isolation: Filter the solid. If oil forms, extract with Ethyl Acetate.

Synthesis Workflow Diagram



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Caption: General workflow for converting **3-fluoro-2-nitrobenzoyl chloride** into heterocyclic herbicides.

Safety & Handling Protocols

Hazard Class: Corrosive (Cat 1B), Lachrymator.[3]

- Moisture Control: The acid chloride reacts instantly with ambient moisture to release HCl gas.
 - Protocol: Always handle in a fume hood.[4] Store under nitrogen/argon. If the solid has crusted white, it has hydrolyzed; redistill or recrystallize before use.
- Quenching Spills: Do not add water directly to a large spill. Cover with solid sodium bicarbonate () or dry sand first, then slowly dampen to neutralize.

- PPE: Double nitrile gloves, chemical splash goggles, and a lab coat are mandatory.

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